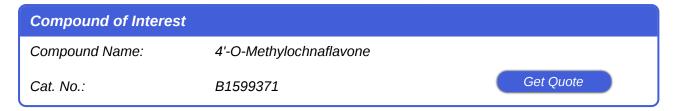


Application Notes and Protocols: 4'-O-Methylochnaflavone in Cancer Cell Signaling Research

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For Researchers, Scientists, and Drug Development Professionals

Introduction

4'-O-Methylochnaflavone is a naturally occurring biflavonoid that has emerged as a compound of interest in cancer research. Recent studies have identified its potential as a targeted inhibitor of specific signaling pathways that are crucial for cancer cell proliferation, survival, and adaptation to the tumor microenvironment. Notably, **4'-O-Methylochnaflavone** has been identified as a novel inhibitor of Heat Shock Protein 90 Alpha Family Class B Member 1 (HSP90AB1), a key molecular chaperone involved in the stability and function of numerous oncoproteins.[1][2] These findings suggest that **4'-O-Methylochnaflavone** could be a valuable tool for studying cancer cell signaling and a promising candidate for the development of new anticancer therapies.

These application notes provide an overview of the known mechanisms of action of **4'-O-Methylochnaflavone**, with a focus on its role as an HSP90AB1 inhibitor in hepatocellular carcinoma (HCC).[1][2] We also include detailed protocols for key experiments to facilitate further research into its effects on cancer cell signaling pathways.

Data Presentation



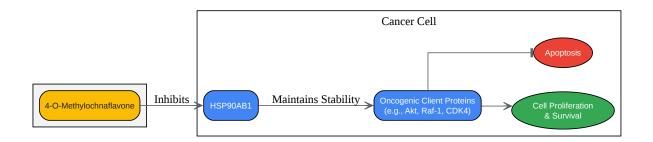
The following table summarizes the quantitative data from a study investigating the effects of **4'-O-Methylochnaflavone** on the proliferation of Hep3B hepatocellular carcinoma cells.

Cell Line	Treatment Duration	IC50 Value (μM)	Reference
Нер3В	24 hours	27.65	[2]
Нер3В	48 hours	19.83	[2]
Нер3В	72 hours	15.21	[2]

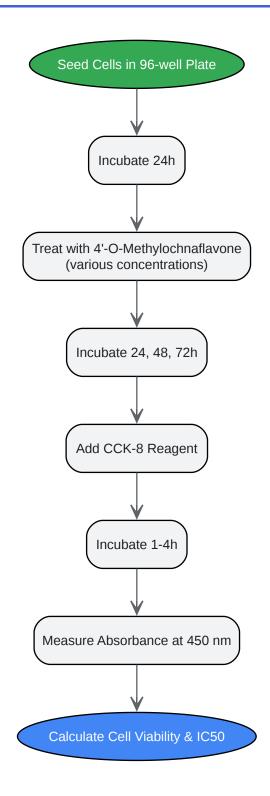
Signaling Pathways and Mechanisms of Action Inhibition of HSP90AB1 Signaling

4'-O-Methylochnaflavone has been identified as a direct inhibitor of HSP90AB1.[1][2] HSP90AB1 is a molecular chaperone that is frequently overexpressed in cancer cells and plays a critical role in the folding, stability, and activity of a wide range of "client" proteins, many of which are oncoproteins involved in signal transduction, cell cycle regulation, and apoptosis. By binding to and inhibiting HSP90AB1, **4'-O-Methylochnaflavone** can disrupt the stability and function of these client proteins, leading to their degradation and the subsequent inhibition of downstream signaling pathways that promote cancer cell growth and survival.









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